

# Unveiling the Molecular Profile of DEHP: A Technical Guide for Researchers

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## Compound of Interest

Compound Name: DEHP (Standard)

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This technical guide provides a comprehensive overview of the physical and chemical properties of Di(2-ethylhexyl) phthalate (DEHP), a widely used plasticizer. Tailored for researchers, scientists, and professionals in drug development, this document compiles essential data, outlines detailed experimental methodologies for property determination, and visualizes the key signaling pathways DEHP is known to perturb.

## Core Physical and Chemical Properties of DEHP

DEHP, a colorless, viscous liquid with a slight odor, is a prominent member of the phthalate ester class of compounds.<sup>[1][2]</sup> Its primary application lies in enhancing the flexibility of polyvinyl chloride (PVC) plastics, where it can constitute between 1% and 40% of the final product.<sup>[1]</sup> Beyond its role in plastics, DEHP has also been utilized as a hydraulic fluid and a dielectric fluid in capacitors.<sup>[1]</sup> Understanding its fundamental properties is crucial for assessing its environmental fate, toxicological profile, and potential interactions within biological systems.

## Quantitative Data Summary

The following table summarizes the key physical and chemical properties of DEHP, compiled from various reputable sources.

Property	Value	Units	Conditions	References
Molecular Formula	C <sub>24</sub> H <sub>38</sub> O <sub>4</sub>	[3]		
Molecular Weight	390.56	g/mol	[4][5]	
Appearance	Colorless, oily liquid	Room Temperature	[1][6]	
Melting Point	-50 to -55	°C	[1][6]	
Boiling Point	385	°C	at 760 mmHg	[1][7]
230	°C	at 5 mmHg	[3]	
Density	0.981 - 0.986	g/cm <sup>3</sup>	at 20-25°C	[1][7]
Vapor Pressure	<0.01	mmHg	at 20°C	[1]
1.32	mmHg	at 200°C	[3]	
Water Solubility	0.0006 - 1.3	mg/L	at 20-25°C	[8]
Insoluble	[3][9]			
Octanol-Water Partition Coefficient (log Kow)	7.5 - 7.6	[6][8][10]		
Refractive Index	1.4870	at 20°C	[1]	
Flash Point	206	°C	Closed cup	[11]
Hydrolysis	Slow	[12]		
Atmospheric Oxidation	Relatively quick breakdown of gas phase (1-2 days)	[3]		

## Experimental Protocols for Property Determination

Accurate determination of DEHP's physical and chemical properties relies on standardized experimental protocols. Below are detailed methodologies for key parameters.

## Determination of Melting Point (Capillary Tube Method)

Based on the principles outlined in ASTM E324, the melting point of DEHP can be determined using the capillary tube method.[\[3\]](#)[\[6\]](#)

- **Sample Preparation:** A small amount of the DEHP sample is introduced into a thin-walled capillary tube, which is sealed at one end. The sample is packed down to the bottom of the tube.
- **Apparatus Setup:** The capillary tube is attached to a thermometer. This assembly is then placed in a heating bath (such as a Thiele tube or a commercial melting point apparatus) containing a suitable heat-transfer fluid (e.g., silicone oil).
- **Heating and Observation:** The heating bath is heated slowly and uniformly. The temperature at which the first drop of liquid appears is recorded as the initial melting point. The temperature at which the entire solid mass turns into a clear liquid is recorded as the final melting point. The melting range is the difference between the final and initial melting points. A narrow melting range is indicative of high purity.[\[7\]](#)[\[13\]](#)

## Determination of Boiling Point (Distillation Method)

The boiling point of DEHP can be determined using a simple distillation method as described in various standard laboratory procedures.[\[5\]](#)[\[14\]](#)

- **Apparatus Setup:** A distillation flask is filled with a sample of DEHP and a few boiling chips to ensure smooth boiling. A condenser is attached to the side arm of the distillation flask, and a thermometer is positioned so that its bulb is just below the level of the side arm leading to the condenser.
- **Heating:** The distillation flask is heated gently.
- **Observation and Measurement:** As the liquid boils, the vapor rises and surrounds the thermometer bulb. The temperature at which the vapor temperature remains constant while

the liquid is distilling is recorded as the boiling point. It is crucial to record the atmospheric pressure at the time of the measurement, as the boiling point is pressure-dependent.

## Determination of Density (Oscillating U-tube Method)

The density of liquid DEHP can be accurately measured using a digital density meter, following the principles of ASTM D4052 or ASTM D7777.<sup>[1][8]</sup>

- **Apparatus:** A digital density meter equipped with an oscillating U-tube is used.
- **Calibration:** The instrument is calibrated using two standards of known density, typically dry air and pure water.
- **Sample Introduction:** A small volume of the DEHP sample is introduced into the oscillating U-tube.
- **Measurement:** The instrument measures the change in the oscillation frequency of the U-tube caused by the mass of the sample. This frequency change is then used to calculate the density of the sample. The measurement is temperature-dependent, so the temperature of the sample must be controlled and recorded.

## Determination of Water Solubility (Shake-Flask Method)

For a sparingly soluble liquid like DEHP, the shake-flask method, as outlined in OECD Guideline 105, is a common approach.

- **Equilibration:** An excess amount of DEHP is added to a known volume of purified water in a flask.
- **Agitation:** The flask is sealed and agitated at a constant temperature for a prolonged period (e.g., 24-48 hours) to ensure that equilibrium is reached between the undissolved DEHP and the aqueous phase.
- **Phase Separation:** The mixture is allowed to stand to allow for phase separation. Centrifugation may be used to facilitate the separation of the undissolved DEHP from the saturated aqueous solution.

- **Analysis:** A sample of the clear, saturated aqueous phase is carefully removed and the concentration of dissolved DEHP is determined using a suitable analytical method, such as high-performance liquid chromatography (HPLC) or gas chromatography-mass spectrometry (GC-MS).

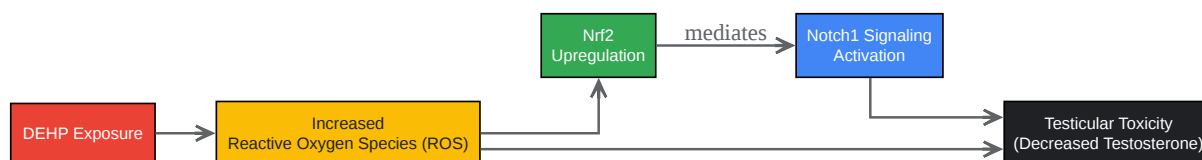
## Determination of Octanol-Water Partition Coefficient (Slow-Stirring Method)

The octanol-water partition coefficient ( $K_{ow}$ ), a key parameter for assessing environmental fate and bioaccumulation potential, can be determined using the slow-stirring method described in OECD Guideline 123.<sup>[15]</sup>

- **Preparation:** Equal volumes of n-octanol and water are pre-saturated with each other. A known amount of DEHP is dissolved in the n-octanol phase.
- **Equilibration:** The two phases are placed in a vessel and stirred slowly for an extended period to allow for the partitioning of DEHP between the two phases to reach equilibrium, without forming an emulsion.
- **Phase Separation:** The stirring is stopped, and the two phases are allowed to separate completely.
- **Analysis:** The concentration of DEHP in both the n-octanol and water phases is determined using an appropriate analytical technique.
- **Calculation:** The octanol-water partition coefficient ( $K_{ow}$ ) is calculated as the ratio of the concentration of DEHP in the n-octanol phase to its concentration in the water phase. The result is typically expressed as its base-10 logarithm ( $\log K_{ow}$ ).

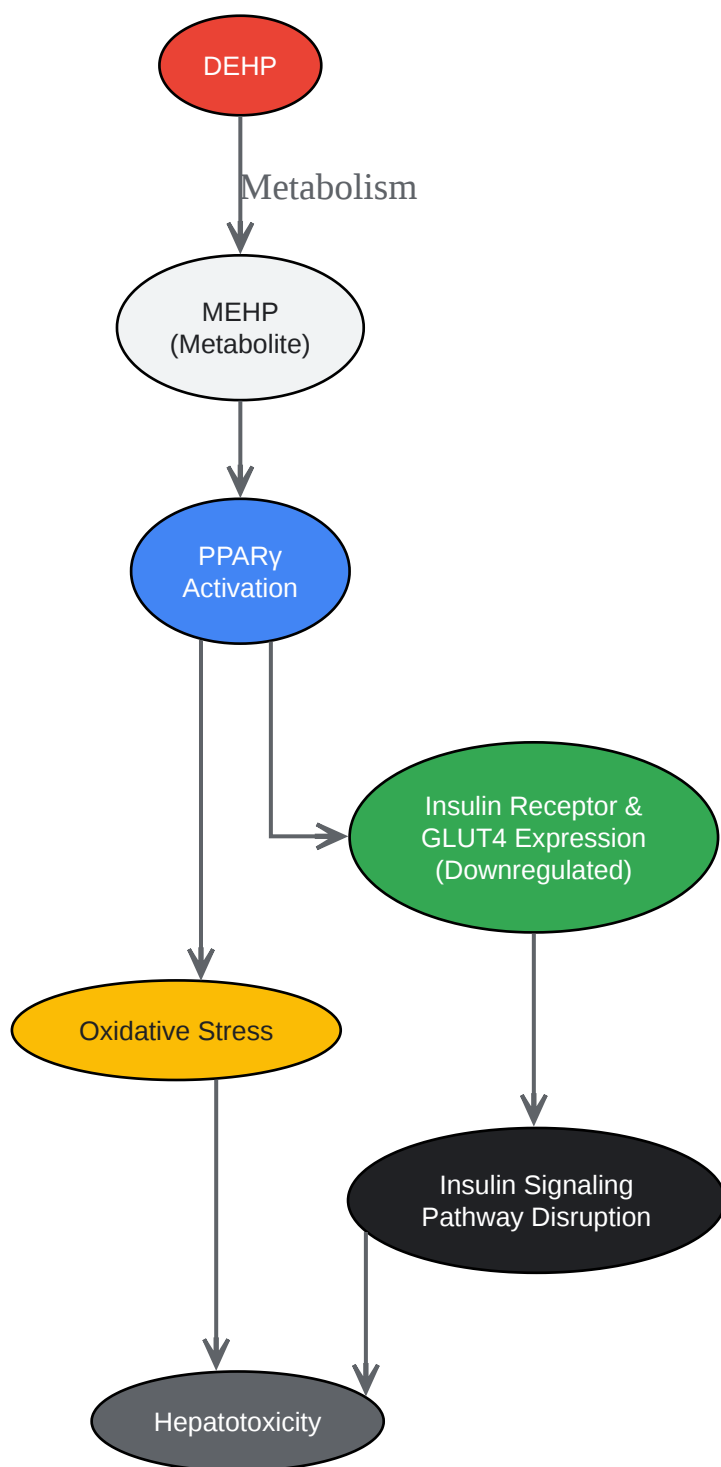
## DEHP's Impact on Cellular Signaling Pathways

DEHP is a well-documented endocrine-disrupting chemical that can interfere with various cellular signaling pathways, leading to a range of toxicological effects. The following diagrams, generated using the DOT language, illustrate some of the key pathways affected by DEHP.



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DEHP-induced testicular toxicity via the Nrf2-mediated Notch1 signaling pathway.[3][8]



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DEHP-mediated hepatotoxicity through PPAR $\gamma$  activation and insulin signaling disruption.[6]



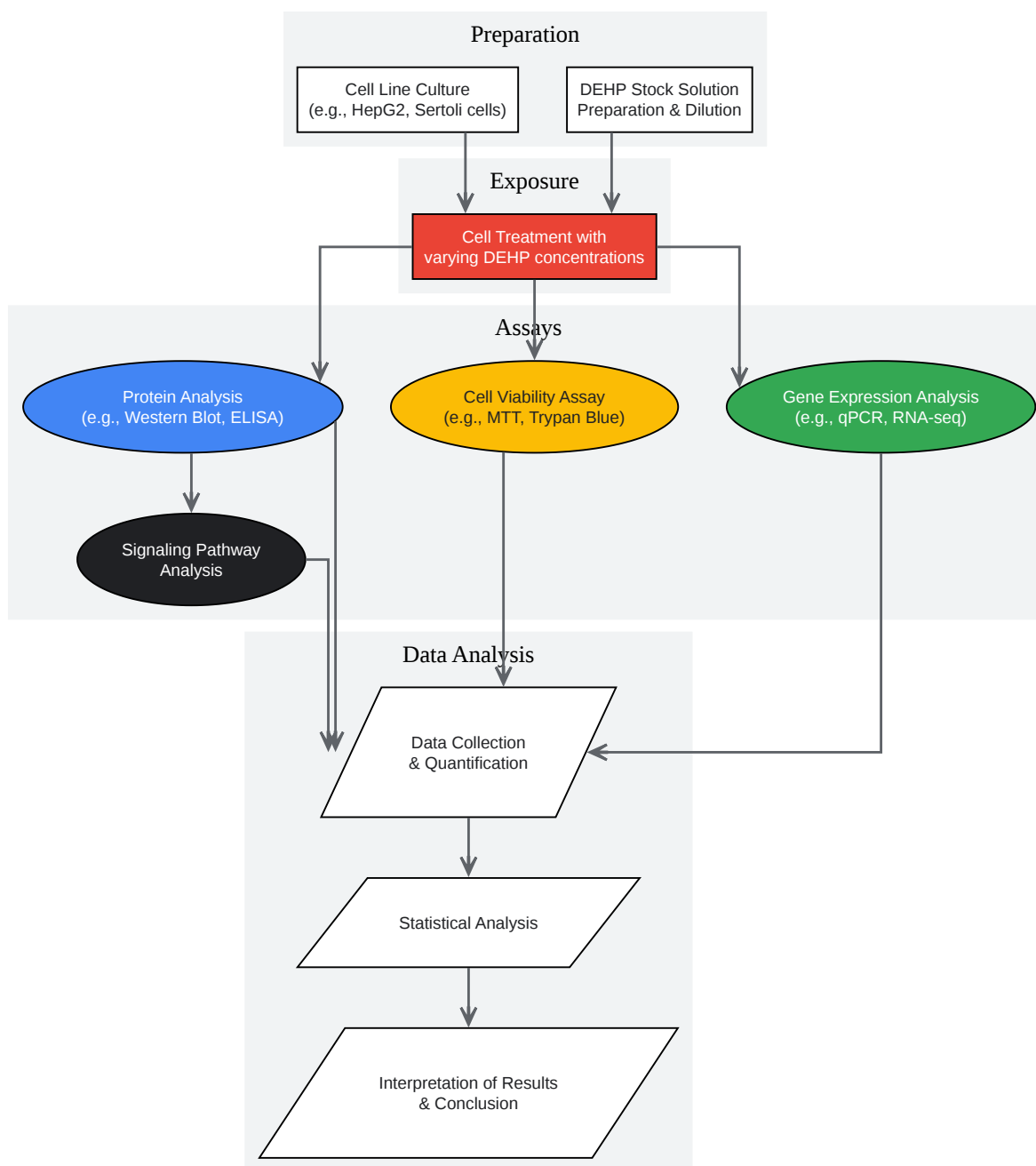
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DEHP's disruption of the neuroendocrine reproductive axis via estrogen receptors.[1]

## Experimental Workflow for In Vitro Assessment of DEHP Toxicity

To investigate the cellular effects of DEHP, a structured experimental workflow is essential. The following diagram illustrates a typical workflow for assessing DEHP-induced toxicity in a cell culture model.





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A generalized workflow for in vitro assessment of DEHP toxicity.

This technical guide serves as a foundational resource for professionals engaged in research and development involving DEHP. The provided data and methodologies are intended to support further investigation into the properties, behavior, and biological effects of this important industrial chemical.

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